

An In-depth Technical Guide to 1-Chloroethyl Isopropyl Carbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroethyl Isopropyl Carbonate

Cat. No.: B1631337

[Get Quote](#)

CAS Number: 98298-66-9

This technical guide provides a comprehensive overview of **1-Chloroethyl Isopropyl Carbonate**, a key intermediate in the pharmaceutical industry. The document is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Chemical and Physical Properties

1-Chloroethyl Isopropyl Carbonate is a clear, colorless to almost colorless liquid.^[1] It is soluble in common organic solvents such as toluene, acetone, and THF, but not in water.^[2] Below is a summary of its key physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₁ ClO ₃	[2][3]
Molecular Weight	166.6 g/mol	[3][4]
CAS Number	98298-66-9	[1][3]
EC Number	424-590-8	[2]
Appearance	Clear liquid	[2]
Color	Colorless to Almost colorless	[1]
Density (20 °C)	1.085 g/cm ³	[2]
Predicted Density	1.113±0.06 g/cm ³	[1]
Specific Gravity	1.09	[5][6]
Boiling Point	170 °C / 105 Pa	[2]
Melting Point	-80 °C	[2]
Flash Point	59 °C	[2]
Refractive Index	1.4110-1.4150	[1]
Purity (GC)	≥ 98.5 %	[2]
Water Content	≤ 0.10%	[2]

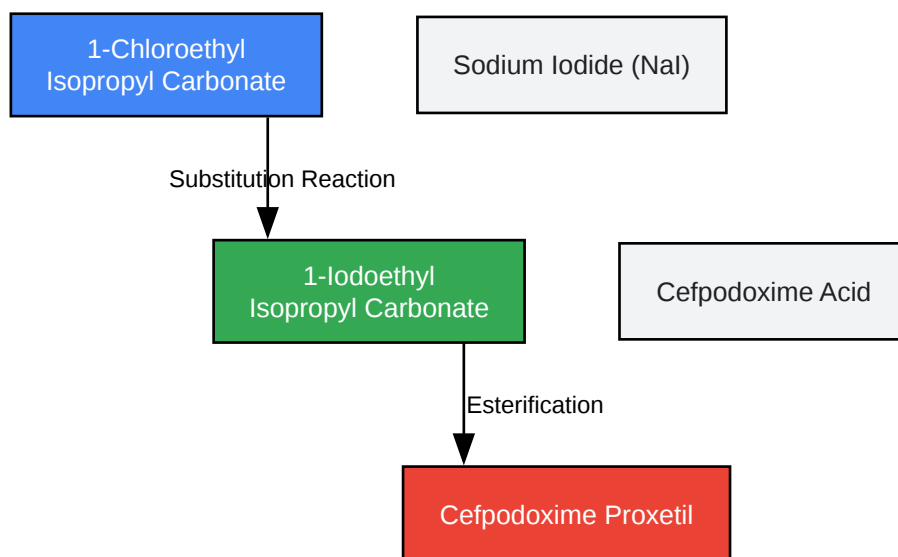
Synthesis and Mechanism

The primary application of **1-Chloroethyl Isopropyl Carbonate** is as an intermediate in the synthesis of the antibiotic Cefpodoxime Proxetil.[1][3][7] It is also used as a reagent for removing benzyl protecting groups in organic synthesis.[1]

Logical Relationship: Role in Cefpodoxime Proxetil Synthesis

The synthesis of Cefpodoxime Proxetil involves the reaction of cefpodoxime acid with 1-iodoethyl isopropyl carbonate.[7] **1-Chloroethyl Isopropyl Carbonate** serves as the

immediate precursor to the iodo-derivative.[7] The chloro group is converted to an iodo group, which is a better leaving group, facilitating the subsequent esterification reaction.



[Click to download full resolution via product page](#)

Role of 1-Chloroethyl Isopropyl Carbonate in Cefpodoxime Proxetil Synthesis.

Experimental Protocols

Synthesis of 1-Chloroethyl Isopropyl Carbonate

This protocol is based on the method described in the Open Reaction Database.[4]

Materials:

- 2-Propanol (Isopropyl alcohol)
- Pyridine
- 1-Chloroethyl chloroformate
- Ethyl acetate
- Brine
- Sodium sulfate

- Dry ice/acetone bath

Procedure:

- Pre-cool a solution of 2-propanol (2.66 mL, 34.97 mmol) and pyridine (3.39 mL, 41.96 mmol) in a dry-ice/acetone bath.[1][4]
- Slowly add 1-chloroethyl chloroformate to the cooled solution.[1][4]
- Allow the resulting mixture to slowly warm to 25 °C overnight with stirring.[1][4]
- Concentrate the mixture under reduced pressure.[1][4]
- Dissolve the residue in ethyl acetate.[1][4]
- Wash the organic layer with brine.[1][4]
- Dry the organic layer over sodium sulfate.[1][4]
- Filter the solution.[1][4]
- Concentrate the filtrate under reduced pressure to yield **1-chloroethyl isopropyl carbonate** as a pink/orange oil (5.11 g, 88% yield).[1][4]

Experimental Workflow

The following diagram illustrates the workflow for the synthesis of **1-Chloroethyl Isopropyl Carbonate**.



[Click to download full resolution via product page](#)

Workflow for the Synthesis of 1-Chloroethyl Isopropyl Carbonate.

Safety and Handling

1-Chloroethyl Isopropyl Carbonate is a flammable liquid and vapor.[8][9] It causes skin irritation and may cause an allergic skin reaction.[8] It also causes serious eye irritation and may cause respiratory irritation.[8] It is suspected of causing genetic defects.[8]

Precautionary Measures:

- Handle in a well-ventilated place.[8]
- Wear suitable protective clothing, gloves, and eye/face protection.[8][10]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.[8]
- Use non-sparking tools.[8]
- Store in a well-ventilated place and keep the container tightly closed.[8]

In case of contact with skin, wash with plenty of water.[10] If inhaled, move the person to fresh air.[10] In case of eye contact, rinse cautiously with water for several minutes.[8]

Applications

The primary use of **1-Chloroethyl Isopropyl Carbonate** is as a synthesis intermediate for pharmaceuticals and fine chemicals.[2][11] Its main application is in the production of Cefpodoxime Proxetil, a third-generation cephalosporin antibiotic.[1][3][7] It is also utilized in the agrochemical industry for the development of crop protection agents and in organic synthesis as a carbonylating or protecting agent.[11] Additionally, it finds use in the research and development of new polymers and coatings.[11]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Chloroethyl isopropyl carbonate | 98298-66-9 [chemicalbook.com]
- 2. framochem.com [framochem.com]
- 3. scbt.com [scbt.com]
- 4. Synthesis routes of 1-Chloroethyl Isopropyl Carbonate [benchchem.com]
- 5. labproinc.com [labproinc.com]
- 6. fluorochem.co.uk [fluorochem.co.uk]
- 7. oaji.net [oaji.net]
- 8. echemi.com [echemi.com]
- 9. tcichemicals.com [tcichemicals.com]
- 10. capotchem.com [capotchem.com]
- 11. 1-Chloroethyl Isopropyl Carbonate [anshulchemicals.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Chloroethyl Isopropyl Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631337#1-chloroethyl-isopropyl-carbonate-cas-number-98298-66-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com